

# Application Notes and Protocols for Solasurine (Solasonine) Stability and Storage

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Solasurine**, more commonly known as solasonine, is a steroidal glycoalkaloid found in various Solanaceae family plants. It is a glycoside of the aglycone solasodine.[1] Solasonine and its aglycone have garnered interest for their potential pharmacological activities. Understanding the stability profile of **solasurine** is critical for the development of analytical methods, formulation of drug products, and determination of appropriate storage conditions to ensure its integrity and efficacy throughout its shelf life.

This document provides a comprehensive overview of **solasurine**'s stability, recommended storage conditions, and detailed protocols for conducting stability studies.

## **Physicochemical Properties**

A summary of the key physicochemical properties of **solasurine** is presented in Table 1.

Table 1: Physicochemical Properties of **Solasurine** (Solasonine)



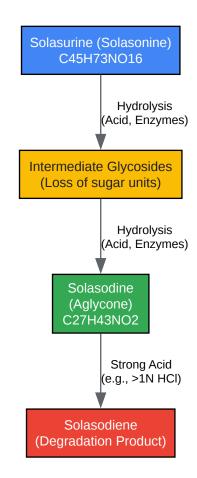
Property	Value	Reference
Chemical Name	$(3\beta,22\alpha,25R)$ -Spirosol-5-en-3-yl O-6-deoxy- $\alpha$ -L-mannopyranosyl- $(1 \rightarrow 2)$ -O- $[\beta$ -D-glucopyranosyl- $(1 \rightarrow 3)$ ]- $\beta$ -D-galactopyranoside	PubChem CID: 119247
Synonyms	Solasonine, α-Solasonine, Purapurine	PubChem CID: 119247
Molecular Formula	C45H73NO16	PubChem CID: 119247
Molecular Weight	884.06 g/mol	[2]
Appearance	White powder/crystalline solid	[3]
Melting Point	284-285 °C (decomposes)	[3]
Solubility	Soluble in DMSO (45-100 mg/mL), hot ethanol, and hot dioxane. Slightly soluble in hot water and diluted acetic acid. Insoluble in chloroform and ether.	[2][4][5]

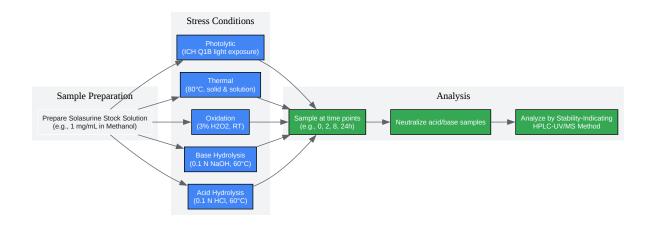
## **Stability Profile and Degradation Pathway**

The primary degradation pathway for **solasurine** involves the hydrolysis of its glycosidic linkages, which leads to the stepwise removal of the sugar moieties and ultimately yields the aglycone, solasodine. This hydrolysis is susceptible to acidic conditions. The stability of the aglycone, solasodine, can also be compromised under strongly acidic conditions, leading to the formation of solasodiene.

Below is a diagram illustrating the principal degradation pathway of **solasurine**.









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## References

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